

"3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole" solution preparation and stability

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Compound of Interest

Compound Name: 3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole

Cat. No.: B1141722

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Application Notes and Protocols: 3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the preparation and stability assessment of solutions of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole**. Due to a lack of specific published data for this compound, the following protocols are based on general best practices for hydrophobic organic compounds and pyrrole derivatives. It is crucial to validate these methods for your specific experimental needs.

Compound Information

Property	Value
CAS Number	99740-00-8
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₄ S
Molecular Weight	384.45 g/mol
Appearance	White to off-white solid
Melting Point	153-155 °C[1][2][3]
Storage (Solid)	Sealed in a dry, room temperature environment.

Solution Preparation

The hydrophobic nature of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** necessitates the use of organic solvents for dissolution.

Recommended Solvents

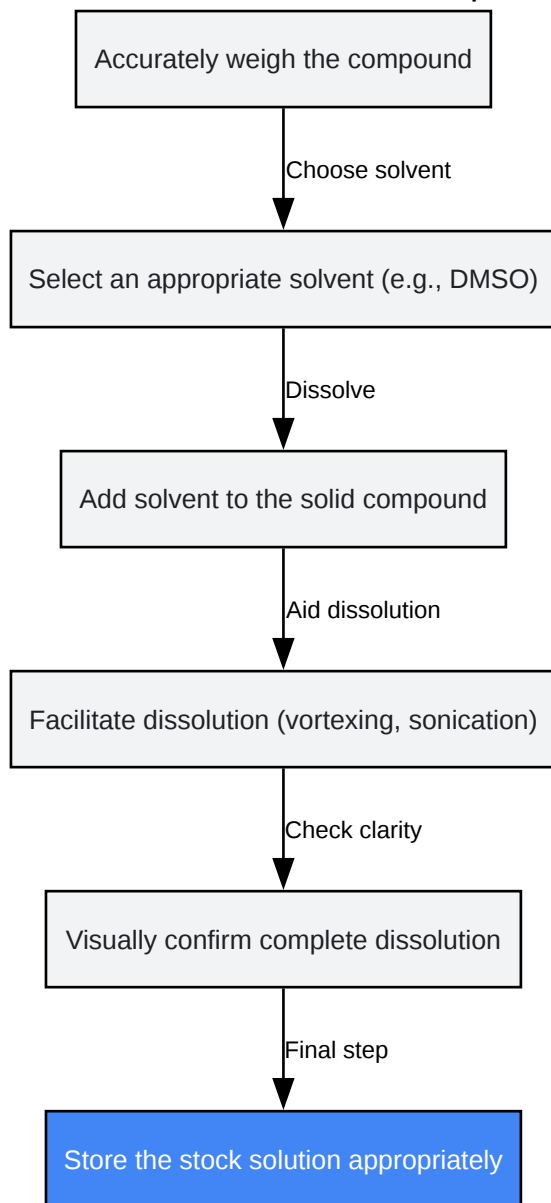
Based on the properties of similar organic compounds, the following solvents are recommended for initial solubility testing:

- Dimethyl sulfoxide (DMSO)
- N,N-Dimethylformamide (DMF)
- Ethanol
- Methanol
- Acetonitrile

Protocol for Preparing a Stock Solution

This protocol outlines the steps to prepare a stock solution of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole**.

Protocol for Stock Solution Preparation



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Caption: Workflow for preparing a stock solution.

Methodology:

- Weighing: Accurately weigh the desired amount of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** using a calibrated analytical balance.

- **Solvent Addition:** In a clean, dry vial, add the appropriate volume of the chosen solvent (e.g., DMSO) to the solid compound to achieve the desired concentration.
- **Dissolution:** To aid dissolution, vortex the solution or sonicate it in a water bath. Gentle warming may be applied if necessary, but caution should be exercised to avoid degradation.
- **Verification:** Visually inspect the solution to ensure that all the solid has completely dissolved and the solution is clear.
- **Storage:** Store the stock solution in a tightly sealed container, protected from light. For short-term storage, 4°C is recommended. For long-term storage, aliquoting and freezing at -20°C or -80°C is advisable to minimize freeze-thaw cycles. A supplier suggests that stock solutions can be stored at -80°C for 6 months or at -20°C for 1 month when protected from light^[4].

Stability Assessment

The stability of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** in solution should be evaluated under various conditions to determine its shelf-life and appropriate handling procedures.

Factors Affecting Stability

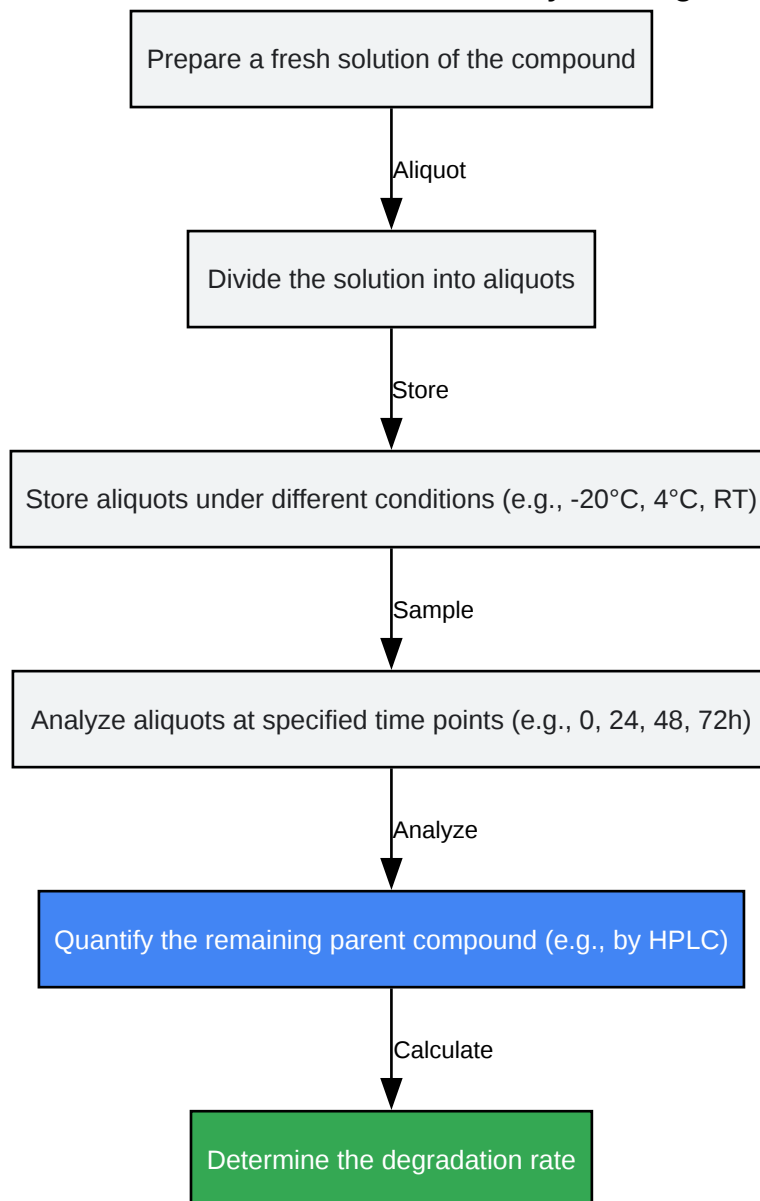
Several factors can influence the stability of the compound in solution:

- **Temperature:** Elevated temperatures can accelerate degradation.
- **pH:** The ester linkage in the molecule may be susceptible to hydrolysis under acidic or basic conditions.
- **Light:** Exposure to light, particularly UV light, can cause photodegradation.
- **Oxidation:** The pyrrole ring may be susceptible to oxidation.

Experimental Protocol for Stability Testing

This protocol describes a general procedure for assessing the stability of the compound in a chosen solvent at different temperatures.

Protocol for Solution Stability Testing



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Caption: Workflow for assessing solution stability.

Methodology:

- Solution Preparation: Prepare a solution of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** in the desired solvent at a known concentration.

- Aliquoting: Distribute the solution into multiple small, tightly sealed vials to avoid repeated opening of the same sample.
- Storage Conditions: Store the aliquots under a range of conditions. A typical stability study might include:
 - -20°C (frozen control)
 - 4°C (refrigerated)
 - Room temperature (ambient)
 - 40°C (accelerated degradation)
- Time Points: At predetermined time points (e.g., 0, 24, 48, 72 hours, and weekly thereafter), retrieve one aliquot from each storage condition.
- Analysis: Analyze the samples using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, to quantify the concentration of the parent compound.
- Data Analysis: Compare the concentration of the compound at each time point to the initial concentration (time 0) to determine the percentage of degradation.

Forced Degradation Studies

To understand the degradation pathways, forced degradation studies can be performed by exposing the compound to more extreme conditions:

- Acidic/Basic Conditions: Treat the solution with a dilute acid (e.g., 0.1 M HCl) or base (e.g., 0.1 M NaOH) and monitor the degradation over time.
- Oxidative Conditions: Add a mild oxidizing agent (e.g., 3% H₂O₂) to the solution.
- Photostability: Expose the solution to a controlled source of UV and visible light.

Quantitative Data Summary

As specific quantitative data for **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is not readily available in the public domain, the following tables are provided as templates for researchers to populate with their own experimental data.

Table 1: Solubility of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole**

Solvent	Temperature (°C)	Solubility (mg/mL)	Observations
DMSO	25	Data to be determined	
DMF	25	Data to be determined	
Ethanol	25	Data to be determined	
Methanol	25	Data to be determined	
Acetonitrile	25	Data to be determined	
Water	25	Expected to be very low	

Table 2: Stability of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** in DMSO Solution

Storage Condition	Time Point	Concentration (µg/mL)	% Remaining
-80°C	0	Initial Concentration	100
1 month	Data to be determined		
6 months	Data to be determined		
-20°C	0	Initial Concentration	100
1 week	Data to be determined		
1 month	Data to be determined		
4°C	0	Initial Concentration	100
24 hours	Data to be determined		
72 hours	Data to be determined		
Room Temperature	0	Initial Concentration	100
24 hours	Data to be determined		
72 hours	Data to be determined		

Signaling Pathways

Currently, there is no publicly available information to suggest the involvement of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** in specific signaling pathways.

Conclusion

The protocols and guidelines presented in this document provide a framework for the systematic evaluation of the solution preparation and stability of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole**. Researchers are strongly encouraged to perform their own validation studies to establish appropriate conditions for their specific applications. Careful consideration of solvent selection, storage conditions, and analytical methodology will ensure the reliable use of this compound in research and development.

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